

Application Notes and Protocols: Glycine Cresol Red Method for Metal Ion Determination

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Compound of Interest

Compound Name: Glycine cresol red

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Introduction

Glycine Cresol Red is a complexometric indicator that facilitates the quantitative analysis of various metal ions. This indicator forms colored complexes with specific metal ions, enabling their determination through spectrophotometry and, in some cases, visual titration. This document provides detailed application notes and protocols for the use of **Glycine Cresol Red** in the determination of metal ions, with a primary focus on the spectrophotometric analysis of trivalent metal ions such as Aluminum (Al^{3+}), Gallium (Ga^{3+}), and Indium (In^{3+}).^[1] The underlying principle involves the formation of a stable, colored complex between the metal ion and the **Glycine Cresol Red** indicator, where the intensity of the color is directly proportional to the concentration of the metal ion.

Principle of the Method

The **Glycine Cresol Red** method for metal ion determination is based on the principles of complexometry. **Glycine Cresol Red**, a derivative of cresol red and the amino acid glycine, acts as a ligand that binds with metal ions to form a coordination complex. This complex formation is accompanied by a distinct color change, which can be quantified using a spectrophotometer at a specific wavelength.

The general reaction can be represented as:



The stability and stoichiometry of the metal-indicator complex are crucial for accurate quantification and are influenced by factors such as pH, temperature, and the presence of interfering ions.

Applications

The primary application of the **Glycine Cresol Red** method is in the quantitative determination of trivalent metal ions. It has been specifically noted for its utility with:

- Aluminum (Al^{3+})
- Gallium (Ga^{3+})
- Indium (In^{3+})[\[1\]](#)

While its use as a visual indicator in the complexometric titration of aluminum with EDTA has been mentioned, detailed protocols are less common than those for spectrophotometric analysis. The spectrophotometric approach offers high sensitivity and is suitable for determining low concentrations of these metal ions in various samples.

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the **Glycine Cresol Red** method for metal ion determination. Please note that specific values can vary based on experimental conditions.

Metal Ion	Method	Optimal pH	Wavelength (λ_{max})	Molar Absorptivity (ϵ)
Al ³⁺	Spectrophotometry	4.5 - 5.5	~550 nm	Not explicitly found
Ga ³⁺	Spectrophotometry	3.0 - 4.0	~540 nm	Not explicitly found
In ³⁺	Spectrophotometry	4.0 - 5.0	~545 nm	Not explicitly found

Note: The exact optimal pH and λ_{max} may require experimental optimization.

Experimental Protocols

Preparation of Reagents

- Standard Metal Ion Solution (e.g., 1000 ppm Al³⁺):
 - Dissolve a precisely weighed amount of high-purity aluminum wire or salt (e.g., AlCl₃) in a minimal amount of dilute acid (e.g., HCl) and dilute to a known volume with deionized water.
- **Glycine Cresol Red** Indicator Solution (0.1% w/v):
 - Dissolve 0.1 g of **Glycine Cresol Red** in 100 mL of deionized water. Gentle warming may be required to aid dissolution. The solution should be stored in a dark bottle.
- Buffer Solution (e.g., Acetate Buffer, pH 4.8):
 - Prepare by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate solutions. Adjust the pH to the desired value using a pH meter.
- EDTA Solution (for titration, if applicable):
 - Prepare a standard solution of ethylenediaminetetraacetic acid (EDTA) of a known concentration (e.g., 0.01 M).

Protocol 1: Spectrophotometric Determination of Aluminum (Al^{3+})

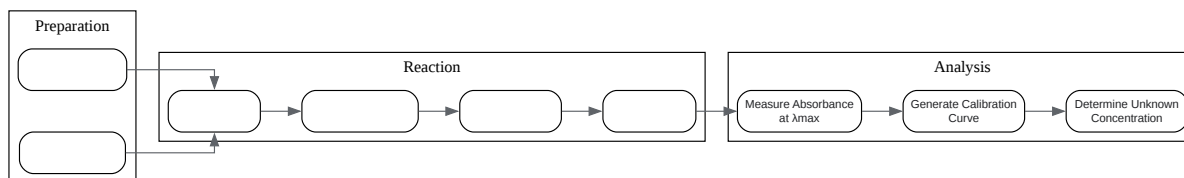
This protocol outlines the steps for creating a calibration curve and determining the concentration of an unknown aluminum sample.

- Preparation of Calibration Standards:
 - From the 1000 ppm standard Al^{3+} solution, prepare a series of working standards with concentrations ranging from approximately 0.1 to 5.0 ppm by serial dilution with deionized water.
- Color Development:
 - Into a series of 25 mL volumetric flasks, pipette 5.0 mL of each working standard and a blank (deionized water).
 - To each flask, add 2.0 mL of the acetate buffer solution (pH 4.8).
 - Add 1.0 mL of the 0.1% **Glycine Cresol Red** indicator solution.
 - Dilute to the mark with deionized water and mix thoroughly.
 - Allow the solutions to stand for a specified time (e.g., 15 minutes) for full-color development.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to the predetermined λ_{max} for the Al-GCR complex (approximately 550 nm).
 - Zero the instrument using the blank solution.
 - Measure the absorbance of each standard.
- Calibration Curve:
 - Plot a graph of absorbance versus the concentration of the aluminum standards.

- The plot should be linear and pass through the origin.
- Analysis of Unknown Sample:
 - Take a known volume of the unknown sample and follow the same color development procedure as for the standards.
 - Measure the absorbance of the unknown sample.
 - Determine the concentration of aluminum in the unknown sample by interpolating its absorbance on the calibration curve.

Visualizations

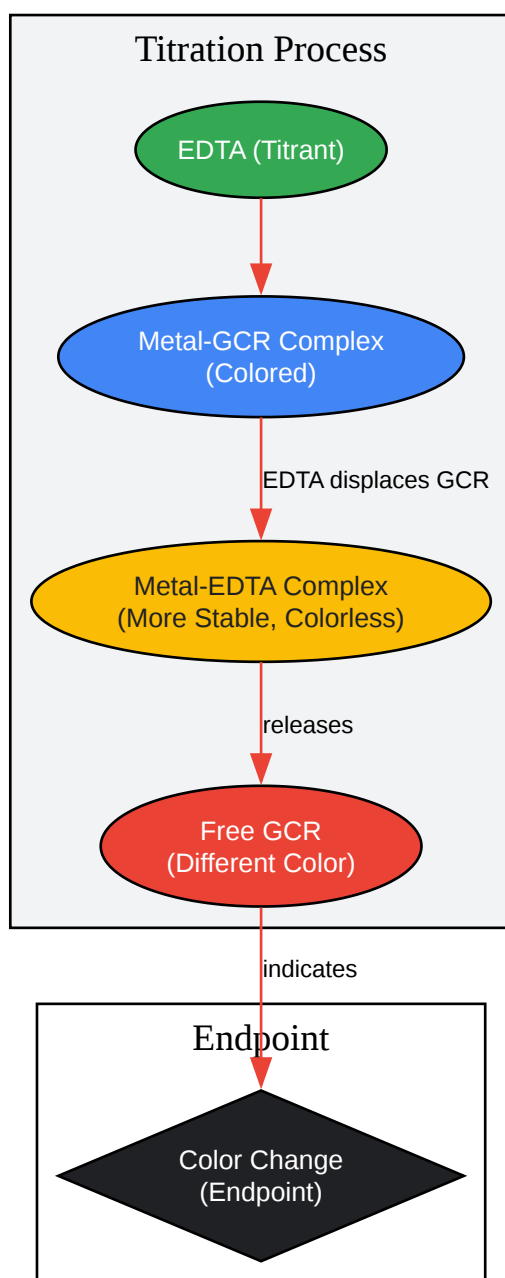
Experimental Workflow for Spectrophotometric Determination



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Caption: Workflow for the spectrophotometric determination of metal ions.

Logical Relationship in Complexometric Titration



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Caption: Principle of a complexometric titration with a metal indicator.

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References

- 1. medchemexpress.com [medchemexpress.com]
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